

# Triclacetamol molecular weight and formula

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## Compound of Interest

Compound Name: *Triclacetamol*

Cat. No.: *B1615892*

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## In-Depth Technical Guide: Triclacetamol

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Triclacetamol**, a trichloroacetyl derivative of paracetamol. It is recognized as a weak cyclooxygenase inhibitor and exhibits nonsteroidal anti-inflammatory drug (NSAID) properties, including analgesic and antipyretic activities.[1][2] Additionally, it functions as an anti-inflammatory and uricosuric agent.[1]

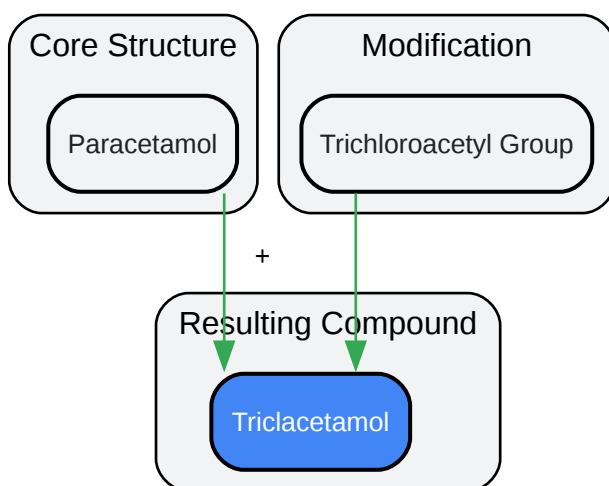
## Molecular and Physical Properties

The fundamental molecular and physical characteristics of **Triclacetamol** are summarized below. This data is essential for experimental design, formulation, and analytical method development.

Property	Value	Source
Molecular Formula	C8H6Cl3NO2	PubChem[3]
Molecular Weight	254.5 g/mol	PubChem[3]
Exact Mass	252.9464 Da	MedKoo
IUPAC Name	2,2,2-trichloro-N-(4-hydroxyphenyl)acetamide	PubChem, MedKoo
CAS Number	6340-87-0	PubChem, MedKoo

## Chemical Structure and Logical Relationship

The chemical structure of **Triclacetamol** is fundamentally based on the paracetamol molecule, with the addition of a trichloroacetyl group. This structural relationship is the basis for its pharmacological activity.



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Caption: Derivation of **Triclacetamol** from Paracetamol.

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## References

- 1. medkoo.com [medkoo.com]
- 2. biorbyt.com [biorbyt.com]
- 3. Triclacetamol | C<sub>8</sub>H<sub>6</sub>Cl<sub>3</sub>NO<sub>2</sub> | CID 242364 - PubChem [pubchem.ncbi.nlm.nih.gov]
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